

Technical Guide: 4-Iodo-m-xylene (CAS 4214-28-2)

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Compound of Interest

Compound Name: 4-Iodo-m-xylene

Cat. No.: B031699

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Iodo-m-xylene** (CAS 4214-28-2), a key chemical intermediate in various synthetic applications. This document details its physicochemical properties, safety and handling protocols, and its role in the synthesis of specialized inhibitors.

Core Properties and Specifications

4-Iodo-m-xylene, also known as 1-Iodo-2,4-dimethylbenzene, is a clear yellow liquid.^{[1][2]} Its core physicochemical properties are summarized in the table below for easy reference.

Property	Value	Source(s)
CAS Number	4214-28-2	[1][3][4]
Molecular Formula	C ₈ H ₉ I	[1][3][4]
Molecular Weight	232.06 g/mol	[1][4]
Density	1.628 g/mL at 25 °C	[1]
Boiling Point	231-232 °C	[3]
105-106 °C at 5 mm Hg	[1]	
Flash Point	>230 °F (>110 °C)	[1]
Refractive Index	1.598	[3]
Solubility	Not miscible or difficult to mix in water.	[2][3][5]
Physical State	Liquid	[1][2][6]
Appearance	Clear yellow liquid	[1][2]
Storage	Store in a dark place, sealed in a dry, room temperature environment. It is light-sensitive.	[6]

Spectroscopic Data

While specific spectra are not provided, typical spectroscopic data for a compound with this structure would include:

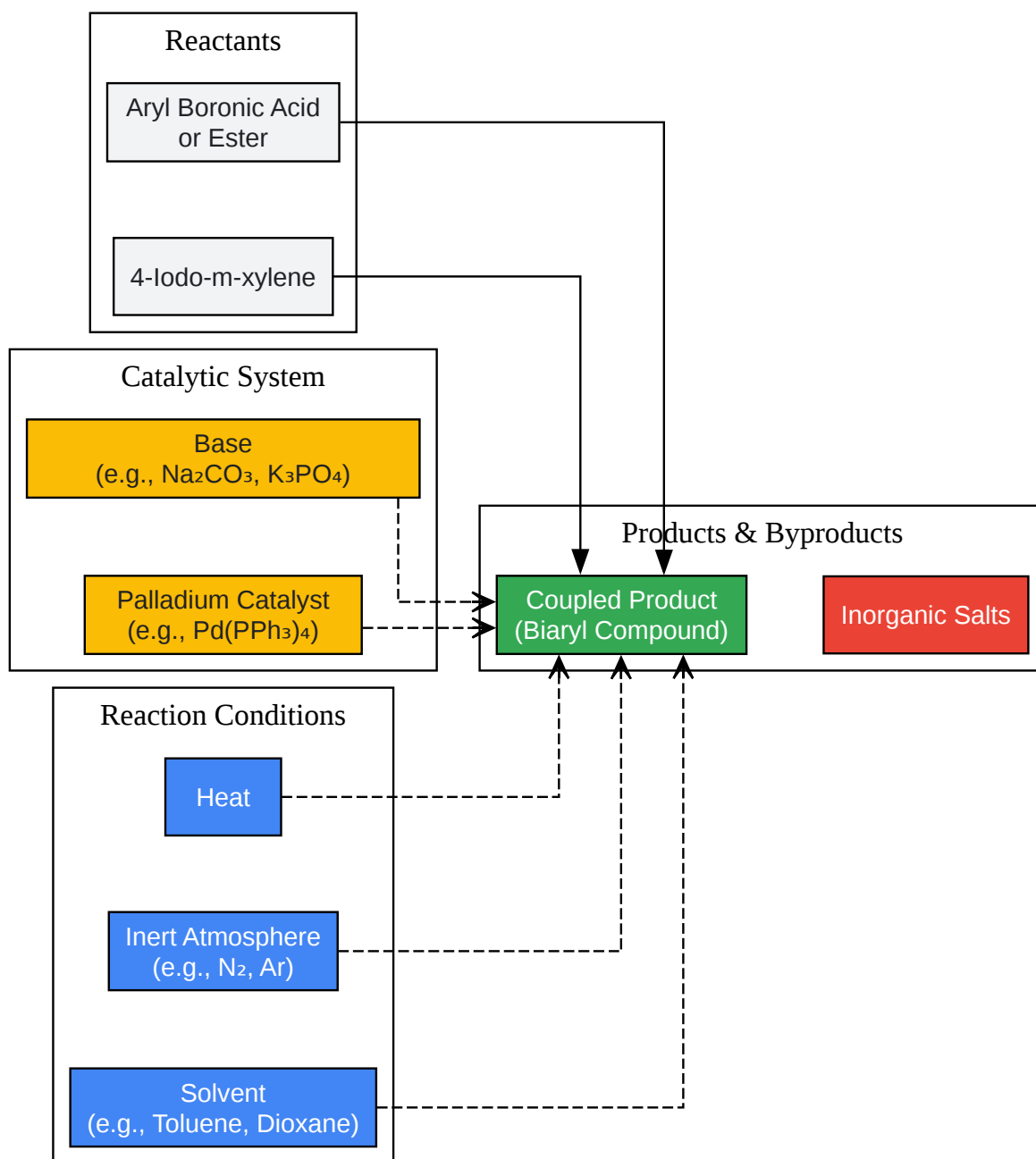
- ¹H NMR: Peaks corresponding to two distinct methyl groups and three aromatic protons.
- ¹³C NMR: Signals for eight distinct carbon atoms, including two methyl carbons and six aromatic carbons (four substituted and two unsubstituted).
- IR Spectroscopy: Characteristic peaks for C-H stretching of the methyl groups and the aromatic ring, as well as C=C stretching within the aromatic ring.

Synthesis and Reactivity

4-Iodo-m-xylene is a versatile reactant in organic synthesis. A common application is its use in the preparation of paralog-selective Hsp90 inhibitors.^{[5][7][8]} The iodine substituent makes it suitable for various coupling reactions, such as Suzuki, Heck, and Sonogashira couplings, which are fundamental in the construction of more complex molecules in drug discovery.

Illustrative Synthetic Pathway

The following diagram illustrates a generalized workflow for a Suzuki coupling reaction involving **4-Iodo-m-xylene**.



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Generalized Suzuki Coupling Workflow

Experimental Protocol: Suzuki Coupling


The following is a generalized experimental protocol for a Suzuki coupling reaction using **4-Iodo-m-xylene**. Researchers should adapt this protocol based on the specific boronic acid or ester being used.

- **Reaction Setup:** In a flame-dried Schlenk flask under an inert atmosphere (e.g., nitrogen or argon), combine **4-Iodo-m-xylene** (1.0 eq), the aryl boronic acid or ester (1.1-1.5 eq), and a palladium catalyst such as Tetrakis(triphenylphosphine)palladium(0) (0.02-0.05 eq).
- **Solvent and Base Addition:** Add a degassed solvent, such as toluene or dioxane, followed by an aqueous solution of a base, typically sodium carbonate (2 M solution, 2.0 eq) or potassium phosphate.
- **Reaction Execution:** Heat the reaction mixture to a temperature between 80-110 °C and stir vigorously until the starting material is consumed, as monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- **Workup:** Cool the reaction mixture to room temperature. Dilute with an organic solvent like ethyl acetate and wash with water and brine.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product is then purified by column chromatography on silica gel to yield the desired biaryl compound.

Safety and Handling

4-Iodo-m-xylene presents several hazards that require careful handling in a laboratory setting.

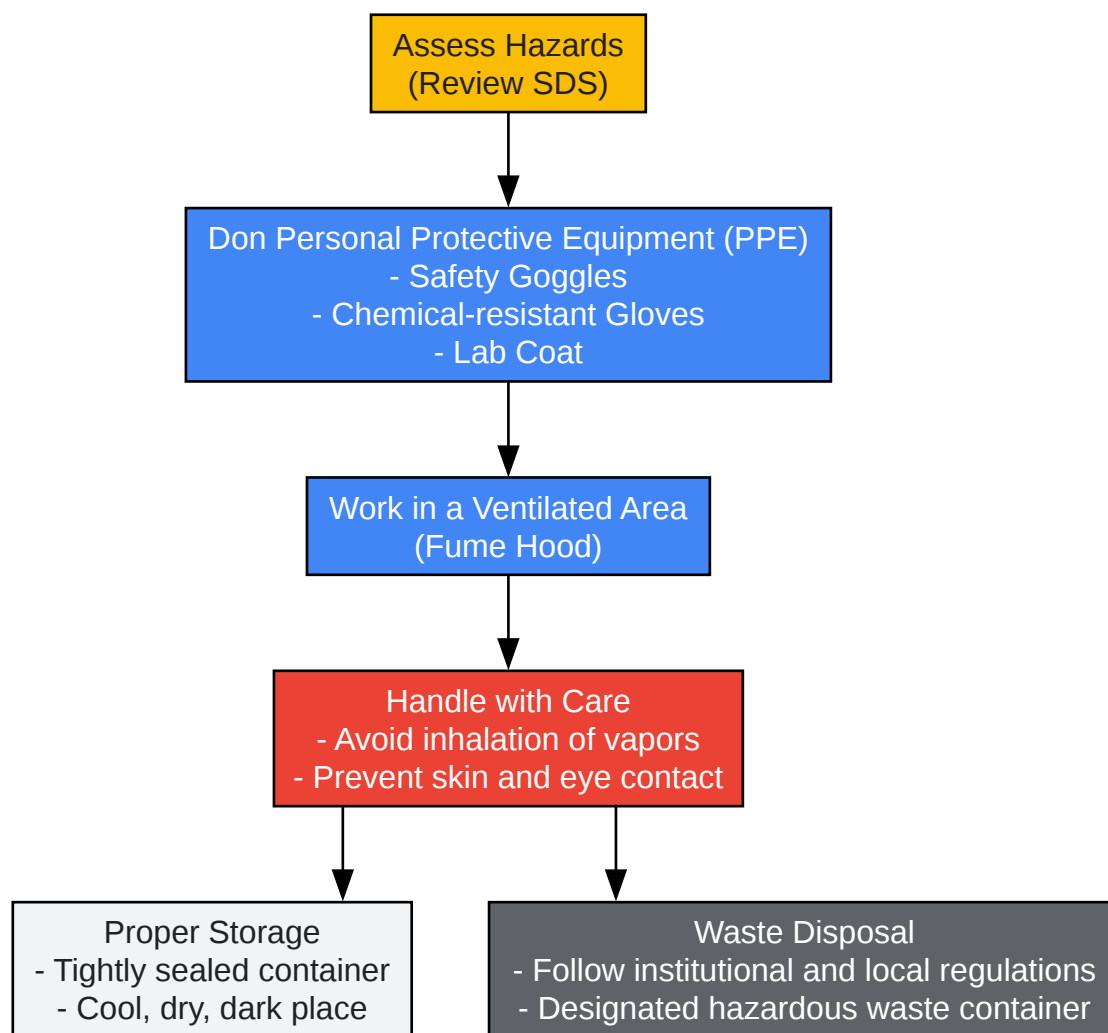
GHS Hazard Information

Pictogram	Signal Word	Hazard Statements
 alt text	Warning	H315: Causes skin irritation.[4] H319: Causes serious eye irritation.[4] H335: May cause respiratory irritation.[4]

Aggregated GHS information from multiple sources.[4]

Personal Protective Equipment (PPE) and Handling Precautions

A logical workflow for handling **4-Iodo-m-xylene** is outlined below.



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Safe Handling Workflow for **4-Iodo-m-xylene**

First Aid Measures:

- If on skin: Wash with plenty of soap and water. If skin irritation occurs, seek medical advice.
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical attention.

- If inhaled: Move the person to fresh air.
- If swallowed: Do NOT induce vomiting. Immediately call a poison center or doctor.

This document is intended for informational purposes for trained professionals and does not supersede any institutional safety protocols or regulatory requirements. Always consult the Safety Data Sheet (SDS) before handling any chemical.

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